Technical Guide: Isotopic Purity Specifications for Sulbactam D2 Sodium Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sulbactam D2 sodium salt*
CAS No.:	*948027-82-5*
Cat. No.:	*B3019169*

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Chemical Identity & Structural Basis

Sulbactam D2 Sodium Salt is the deuterium-labeled analog of the beta-lactamase inhibitor Sulbactam.[1][2] It functions as a stable isotope-labeled internal standard (SIL-IS), designed to co-elute with the analyte while providing a distinct mass signature for detection.

Core Identification Data

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Parameter	Specification
Chemical Name	Sodium (2S,5R)-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate 4,4-dioxide-d2
CAS Number	948027-82-5 (Specific to D2 Sodium Salt)
Molecular Formula	
Molecular Weight	257.24 g/mol (vs. 255.22 g/mol for unlabeled)
Label Position	Typically labeled at the C3-methyl groups or C6 position (manufacturer dependent; verify specific lot).[1][3][4]
Salt Form	Sodium Salt (Stoichiometry 1:1)

The "D2" Mass Shift Challenge

Sulbactam contains Sulfur (

), which has a naturally occurring

isotope (~4.2% abundance). This creates a significant "M+2" peak in the native analyte's spectrum.

- Risk: Since Sulbactam D2 has a mass of M+2 relative to the native drug, the native drug's natural isotope pattern will interfere with the IS channel (Cross-talk).
- Mitigation: While the IS channel interference affects precision, the D0 content in the IS material (Isotopic Purity) affects accuracy by adding false signal to the analyte channel. Therefore, minimizing D0 is the primary specification.

Critical Specifications: Isotopic vs. Chemical Purity

For high-sensitivity LC-MS/MS assays (e.g., plasma PK studies), the following specifications are non-negotiable.

Isotopic Purity Specifications

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The "Isotopic Purity" refers to the enrichment of the deuterium label. However, the "Isotopic Contribution" (amount of D0) is the functional metric for bioanalysis.

Attribute	Specification	Technical Rationale
Isotopic Enrichment	99.0 atom % D	Ensures the majority of the standard is the desired D2 species.
Unlabeled (D0) Content	0.50% (Target: <0.1%)	CRITICAL. Any D0 present in the IS will be detected as the analyte, causing "intercept bias" in calibration curves and overestimation of low-concentration samples.
D1 Content	Reported (Typ. <1.0%)	D1 (M+1) is less critical than D0 but contributes to peak broadening and spectral complexity.

Chemical Purity Specifications

Chemical impurities (by-products, degradation) can cause ion suppression even if they don't interfere with the mass transition.

Attribute	Specification	Method
Chemical Purity	98.0%	HPLC (UV detection at 210-220 nm)
Appearance	White to Off-White Solid	Visual Inspection
Sodium Content	8.0% – 9.5%	Flame Photometry or Ion Chromatography (Theoretical: ~8.9%)
Water Content	2.0%	Karl Fischer (Hygroscopic nature requires tight control)

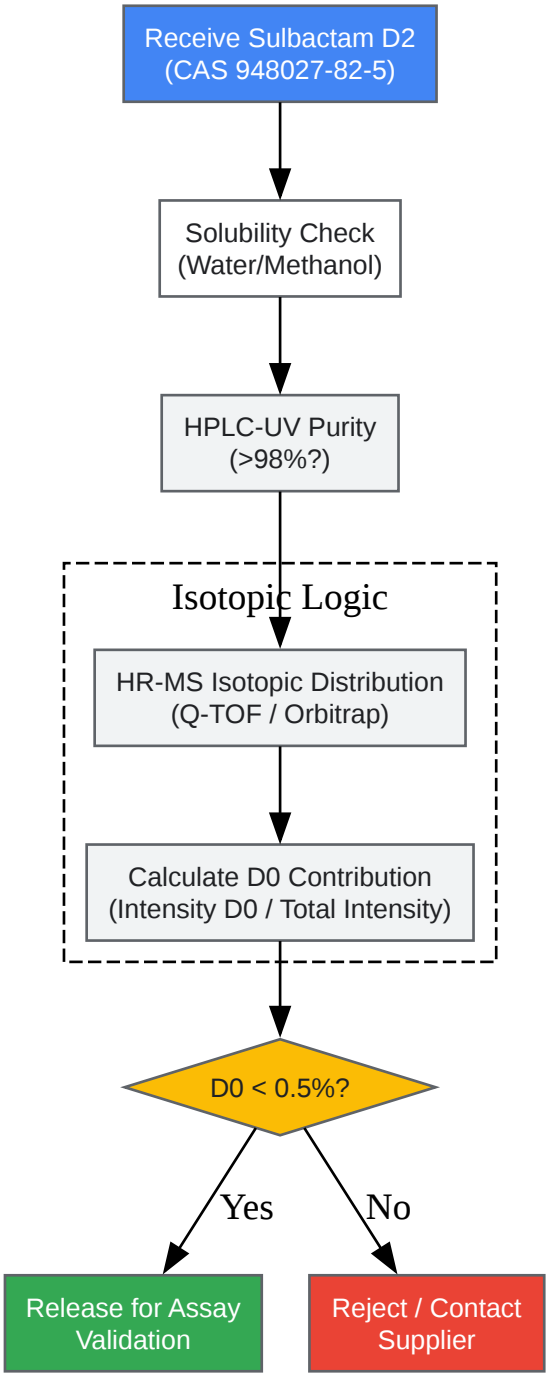
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Analytical Verification Protocols

Trusting a Certificate of Analysis (CoA) without verification is a risk in regulated GLP environments. The following protocols validate the material before use.

Workflow: Quality Control of IS Material

The following diagram illustrates the decision logic for accepting a new lot of Sulbactam D2.



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Caption: QC Workflow for validating Sulbactam D2. The critical decision gate is the D0 content calculation via High-Resolution Mass Spectrometry (HR-MS).

Protocol: Measuring Isotopic Contribution (D0)

Objective: Quantify the percentage of non-deuterated Sulbactam in the D2 standard.

- Instrument: High-Resolution MS (Orbitrap or Q-TOF) or Triple Quadrupole in Q1 Scan mode.
- Solvent: 50:50 Acetonitrile:Water + 0.1% Formic Acid.
- Infusion: Direct infusion at 10 µL/min (avoid column to prevent chromatographic separation of isotopologues).
- Acquisition: Acquire spectra in Negative Ion Mode (ESI-).
  - Target Ion (D0): m/z 232.0 (Parent ion of free acid).
  - Target Ion (D2): m/z 234.0.
- Calculation:

  Note: Ensure the background noise at m/z 232 is subtracted.

Application in LC-MS/MS Bioanalysis[1]

The "Cross-Talk" Phenomenon

Because Sulbactam D2 is only +2 Da heavier than the analyte, and the analyte contains Sulfur, spectral overlap is inevitable.

- Analyte -> IS Interference: The natural M+2 isotope of Sulbactam (due to

  and

) appears at the same m/z as the D2 Internal Standard.
  - Impact: High concentrations of analyte will increase the IS signal area.

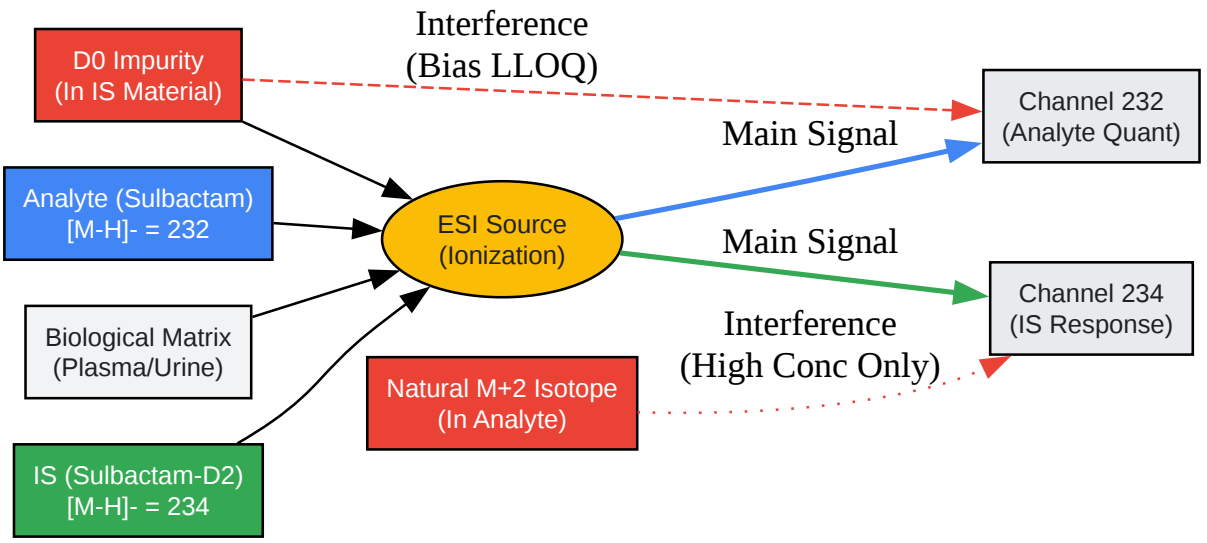
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- Solution: Use a high concentration of IS to swamp this interference, or ensure the calibration curve range does not saturate the detector.

- IS -> Analyte Interference: The D0 impurity in the IS appears at the Analyte m/z.
  - Impact: Artificial background in blank samples; limits LLOQ (Lower Limit of Quantitation).
  - Solution:Strict adherence to the <0.5% D0 specification.

Signal Pathway Diagram

This diagram visualizes how Isotopic Purity impacts the quantification logic.



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Caption: Cross-talk pathways in Sulbactam analysis. Red arrows indicate interference caused by poor isotopic purity (D0) or natural isotopic abundance (M+2).

Handling and Storage

Sulbactam Sodium (and its D2 salt) is hygroscopic and susceptible to hydrolysis of the beta-lactam ring.

- Storage: Store at -20°C or lower. Keep the vial tightly sealed and desiccated.

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- Reconstitution:
  - Equilibrate the vial to room temperature before opening to prevent condensation.
  - Dissolve in water or methanol.
  - Stability: Aqueous solutions are unstable. Prepare stock solutions in Methanol (if solubility permits) or prepare aqueous working solutions daily. Do not store aqueous stocks for >24 hours at 4°C.
- Weighing: Use an anti-static weighing boat. Due to the high cost and small quantity of D2 standards (often sold in 1mg or 5mg vials), it is often better to dissolve the entire content of the vial with a calibrated volume of solvent rather than weighing a portion.

References

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